

Titanium(IV) oxysulfate chemical properties and analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Titanium(IV) oxysulfate

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An In-depth Technical Guide to **Titanium(IV) Oxysulfate**: Chemical Properties and Analysis

Executive Summary

Titanium(IV) oxysulfate (TiOSO_4), also known as titanyl sulfate, is a crucial inorganic compound in various industrial and scientific fields.^[1] It serves as a key intermediate in the sulfate process for producing titanium dioxide pigments and is a valuable precursor for synthesizing advanced titanium-based materials.^[1] This document provides a comprehensive technical overview of the chemical properties, synthesis, and analytical methodologies related to **titanium(IV) oxysulfate**. It is intended for researchers, scientists, and professionals in drug development who may utilize this compound in their work. The guide details its physical and chemical characteristics, outlines common synthesis and analytical workflows, and provides specific experimental protocols for its application.

Chemical Properties of Titanium(IV) Oxysulfate

Titanium(IV) oxysulfate is typically a white, cake-like solid that exists as a hydrate ($\text{TiOSO}_4 \cdot x\text{H}_2\text{O}$).^{[2][3]} It is known for being hygroscopic, meaning it readily absorbs moisture from the air.^{[3][4]} The compound is highly acidic, with its aqueous solutions behaving similarly to 50% sulfuric acid.^{[2][3]}

Physical and Chemical Data

The fundamental properties of **titanium(IV) oxysulfate** are summarized in the table below.

Property	Data	Reference(s)
Chemical Name	Titanium(IV) oxysulfate, Titanyl sulfate	[1][2]
CAS Number	13825-74-6	[1][2]
Molecular Formula	TiOSO ₄ (anhydrous); TiOSO ₄ ·xH ₂ O (hydrate)	[2]
Molecular Weight	159.93 g/mol (anhydrous basis)	[1][5]
Appearance	White to yellowish, cake-like solid or powder	[2][3][4]
Solubility	Soluble in water	[2][3][4]
Density	~3.9 g/cm ³	[4]
Stability	Stable under normal conditions; hygroscopic; solutions hydrolyze readily with heat or dilution.[3][4]	[3][4]

Structural Information

The crystal structure of **titanium(IV) oxysulfate** is a complex polymeric network.[3] It consists of octahedral titanium (Ti) centers and tetrahedral sulfur (S) centers.[3] Each titanium atom is coordinated to ligands from four different sulfate groups and a bridging oxide ion.[3]

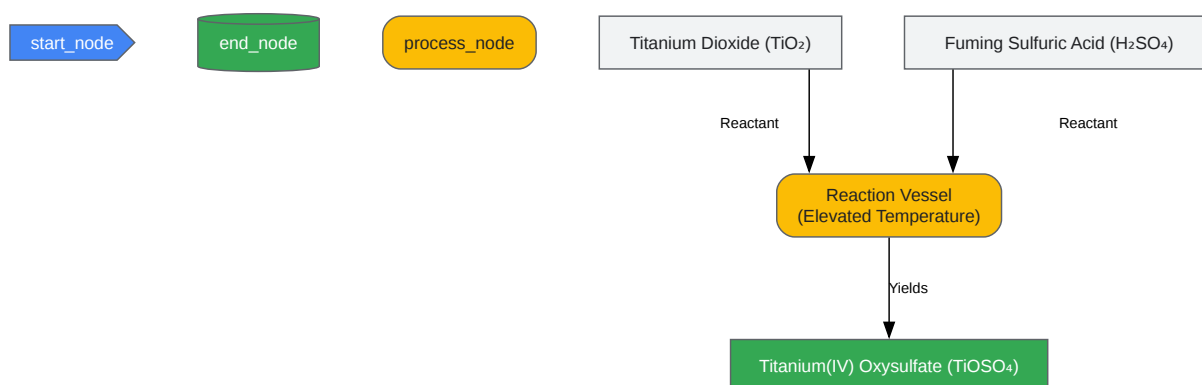
Chemical Reactivity

Hydrolysis: When dissolved in water, **titanium(IV) oxysulfate** readily hydrolyzes, especially upon heating or dilution.[1][2][3] This reaction produces a gel of hydrated titanium dioxide (TiO₂) and sulfuric acid.[1][2] This property is fundamental to its use in the production of TiO₂.

Thermal Decomposition: When heated, **titanium(IV) oxysulfate** decomposes, emitting toxic fumes of sulfur oxides (SO_x).[3][6] The thermal decomposition process can be utilized to form TiO₂ particles.[7][8]

Synthesis and Production

Titanium(IV) oxysulfate is primarily produced industrially via the sulfate process, which involves digesting titanium-containing ores like ilmenite (FeTiO_3) with concentrated sulfuric acid.[1] For laboratory applications, it can be synthesized by reacting titanium dioxide with fuming sulfuric acid.[1][2]



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Caption: Laboratory synthesis workflow for **Titanium(IV) Oxysulfate**.

Analytical Methods

A variety of analytical techniques are employed to characterize and quantify **titanium(IV) oxysulfate** and its derivatives.

Technique	Purpose	Key Principle
UV-Visible Spectrophotometry	Quantification of hydrogen peroxide (H ₂ O ₂) or titanium itself.	Ti(IV) forms a distinct yellow-orange complex with H ₂ O ₂ in an acidic medium, which is measured colorimetrically.[9] [10]
ICP-OES / ICP-AES	Elemental analysis to determine the precise concentration of titanium in a sample.[11]	The sample is introduced into a plasma, and the emitted light at characteristic wavelengths is measured.[12]
X-Ray Diffraction (XRD)	Determination of the crystalline structure and phase composition.	X-rays are diffracted by the crystal lattice, producing a unique pattern for the specific compound.[13]
Thermal Analysis (DTA/TGA)	To study thermal stability and decomposition behavior.	Measures changes in physical and chemical properties as a function of increasing temperature.
Scanning Electron Microscopy (SEM)	To analyze the surface morphology and particle size of materials synthesized from TiOSO ₄ . [14]	A focused beam of electrons scans the sample surface to produce an image.[14]

Detailed Experimental Protocols

Protocol: Spectrophotometric Determination of H₂O₂ using TiOSO₄

This protocol describes the standard method for quantifying hydrogen peroxide based on its reaction with **titanium(IV) oxysulfate**. [9]

1. Reagent Preparation:

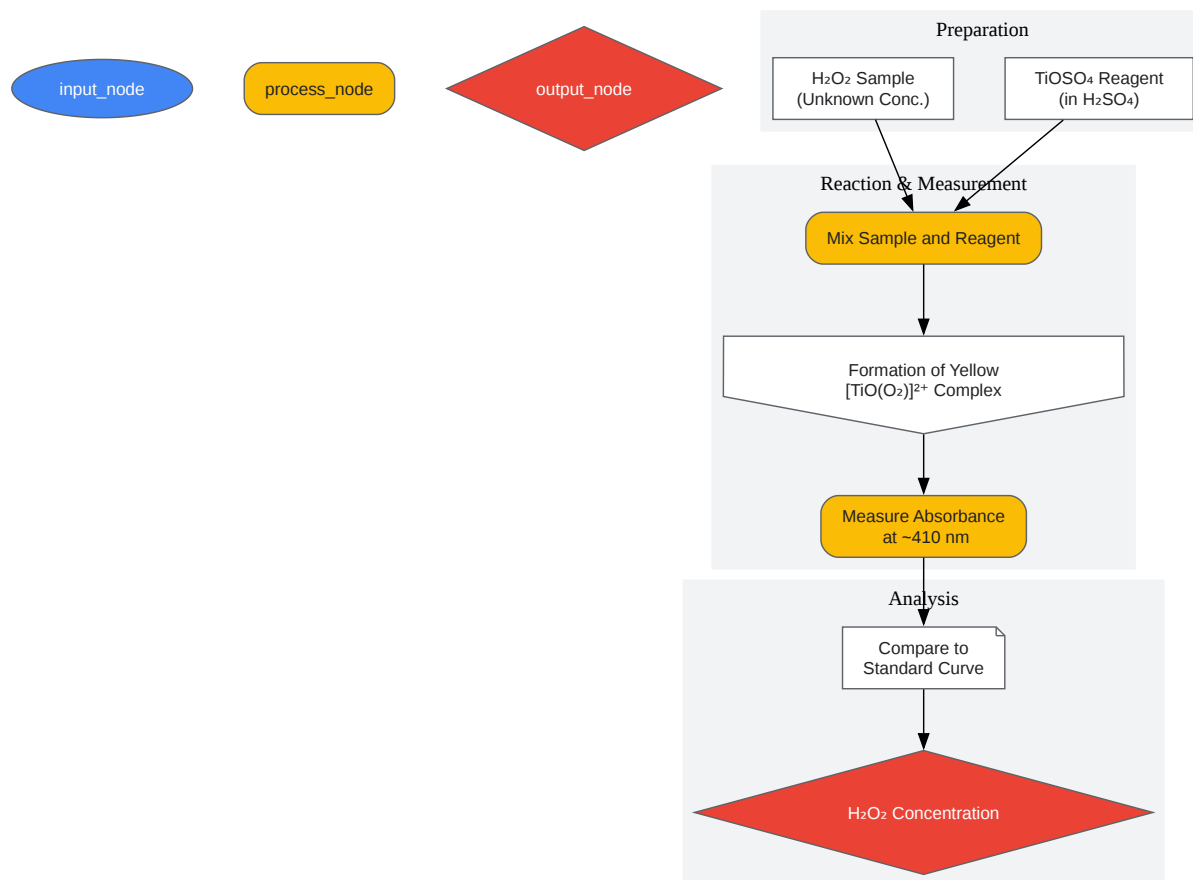
- Prepare a **titanium(IV) oxysulfate** reagent solution by dissolving a known quantity of TiOSO_4 in 2 M sulfuric acid. A typical concentration is 1.9-2.1%.^[9]

2. Standard Curve Generation:

- Prepare a series of hydrogen peroxide standards of known concentrations.
- To a fixed volume of each standard, add a fixed volume of the TiOSO_4 reagent.
- Allow the color to develop fully. The solution will turn yellow-orange.
- Measure the absorbance of each solution at the absorption maximum (typically around 405-410 nm) using a UV-Visible spectrophotometer.^{[10][14]}
- Plot a calibration curve of absorbance versus H_2O_2 concentration.

3. Sample Analysis:

- Treat the unknown sample in the same manner as the standards, adding the TiOSO_4 reagent.
- Measure the absorbance of the resulting solution.
- Determine the concentration of H_2O_2 in the sample by interpolating its absorbance on the standard curve.



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Caption: Analytical workflow for H_2O_2 quantification using TiOSO_4 .

Protocol: Synthesis of TiO₂ Nanoparticles via Sol-Gel Method from TiOSO₄

This protocol outlines a general procedure for using **titanium(IV) oxysulfate** as a precursor in the sol-gel synthesis of titanium dioxide nanoparticles.[\[15\]](#)

1. Precursor Solution Preparation:

- Prepare an aqueous solution of **titanium(IV) oxysulfate** with a desired molarity (e.g., 0.4 M).[\[15\]](#)

2. Gelation/Precipitation:

- Gradually add a base, such as ammonium hydroxide (NH₄OH), dropwise to the TiOSO₄ solution while stirring vigorously.[\[15\]](#)
- Continue adding the base until a target pH is reached (e.g., pH 7.0), which will cause the precipitation of titanium hydroxide [Ti(OH)₄].[\[15\]](#)

3. Washing and Purification:

- Separate the precipitate from the solution via centrifugation or filtration.[\[15\]](#)
- Wash the precipitate multiple times with deionized water to remove residual sulfate ions. The absence of sulfate can be confirmed by testing the wash water with barium chloride (BaCl₂); no white precipitate of BaSO₄ should form.[\[15\]](#)

4. Peptization (Optional):

- To form a stable sol, the purified precipitate can be redispersed in water with a small amount of acid (e.g., nitric acid) to induce peptization.

5. Calcination:

- Dry the purified precipitate or sol to obtain a powder.
- Calcine the powder in a furnace at a high temperature (e.g., 600 °C) to convert the titanium hydroxide into crystalline titanium dioxide (TiO₂). The specific temperature affects the crystal

phase (anatase, rutile, or brookite) of the final product.

Applications in Research and Development

Titanium(IV) oxysulfate is a versatile compound with numerous applications:

- **Pigment Production:** It is a primary intermediate in manufacturing pigment-grade TiO_2 .[\[4\]](#)
- **Catalysis:** It is used as a solid acid catalyst or as a precursor for creating TiO_2 -based photocatalysts for applications like biodiesel production and wastewater treatment.[\[4\]](#)[\[13\]](#)
- **Material Science:** It serves as a key starting material for synthesizing various advanced TiO_2 nanostructures, such as nanoparticles and hollow microspheres, through methods like sol-gel synthesis.[\[3\]](#)[\[15\]](#)
- **Analytical Chemistry:** It is a well-established reagent for the colorimetric determination of hydrogen peroxide.[\[9\]](#)

Safety and Handling

Titanium(IV) oxysulfate is a corrosive substance that can cause severe skin and eye burns.[\[6\]](#) It is highly acidic and reacts with water or moist air to produce sulfuric acid.[\[6\]](#) When heated to decomposition, it emits toxic sulfur oxide fumes.[\[3\]](#)[\[6\]](#)

- **Personal Protective Equipment (PPE):** Always handle with appropriate PPE, including chemical-resistant gloves, safety goggles, and a face shield.[\[6\]](#)
- **Handling:** Avoid all personal contact, including inhalation of dust.[\[6\]](#) Use in a well-ventilated area. When diluting, always add the material to water slowly; never add water to the material to avoid a violent reaction.[\[6\]](#)
- **Storage:** Store in a cool, dry place in a tightly sealed, corrosion-resistant container. Keep away from incompatible materials such as bases, organic materials, and finely powdered metals.[\[3\]](#)

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- To cite this document: BenchChem. [Titanium(IV) oxysulfate chemical properties and analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8193013#titanium-iv-oxysulfate-chemical-properties-and-analysis\]](https://www.benchchem.com/product/b8193013#titanium-iv-oxysulfate-chemical-properties-and-analysis)

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